

safety and handling precautions for 2,2,2-Trichloroethylene platinum(II)

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Compound of Interest

Compound Name: 2,2,2-Trichloroethylene platinum(II)

Cat. No.: B231502

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An In-Depth Technical Guide to the Safety and Handling of 2,2,2-Trichloroethylene Platinum(II)

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A specific, comprehensive Safety Data Sheet (SDS) for **2,2,2-Trichloroethylene platinum(II)** was not readily available in public domains. Therefore, this guide has been compiled from available data on the compound, its components (platinum compounds and trichloroethylene), and general principles of chemical safety. It is imperative to consult with a certified safety professional and refer to any available supplier-specific safety information before handling this compound.

Introduction

2,2,2-Trichloroethylene platinum(II) (CAS No: 16405-35-9) is a metal-organic compound with a platinum(II) center coordinated to a trichloroethylene ligand.^[1] Platinum(II) complexes are often characterized by their square planar geometry, which influences their electronic properties and reactivity.^[2] This compound is recognized for its high reactivity and potential applications as a catalyst in various chemical reactions and in materials science.^{[1][2]} However, it is also classified as a highly toxic substance, a suspected carcinogen, and can cause skin and respiratory irritation, necessitating stringent safety and handling protocols.^[1]

Hazard Identification and Classification

While a specific GHS classification for **2,2,2-Trichloroethylene platinum(II)** is not detailed in the provided search results, its components and related compounds suggest a high hazard potential.

- **Platinum Compounds:** Platinum compounds can be sensitizers and may cause allergic reactions.
- **Trichloroethylene:** Trichloroethylene is a known human carcinogen, can cause serious eye and skin irritation, and may cause drowsiness or dizziness.[\[3\]](#)[\[4\]](#)

Based on this, **2,2,2-Trichloroethylene platinum(II)** should be handled as a substance with high acute and chronic toxicity.

Physical and Chemical Properties

A summary of the available quantitative data for **2,2,2-Trichloroethylene platinum(II)** is presented below.

Property	Value	Source
CAS Number	16405-35-9	[1] [2] [5] [6] [7] [8]
Molecular Formula	C2H6Cl3KOPt	[6] [8] [9]
Molecular Weight	386.6 g/mol	[6] [9]
Appearance	Yellow Solid	[7] [8]
Melting Point	220 °C (decomposes)	[7] [9]
Density	2.88 g/mL at 25 °C	[9]
Storage Temperature	2-8°C	[9]
Sensitivity	Hygroscopic	[7] [8]

Toxicological Information

Detailed toxicological studies on **2,2,2-Trichloroethylene platinum(II)** are not available in the search results. However, the toxicity of its ligand, trichloroethylene, is well-documented and

provides a basis for assessing potential hazards.

Hazard	Description	Source
Carcinogenicity	Suspected to be a carcinogen. [1] Trichloroethylene is classified as a known human carcinogen.[4]	[1][4]
Inhalation	May cause respiratory irritation.[1] High concentrations of trichloroethylene can lead to headache, dizziness, drowsiness, and in severe cases, unconsciousness.[4] [10][11]	[1][4][10][11]
Skin Contact	Causes skin irritation.[1] Trichloroethylene can cause moderate to severe skin irritation.[3][11][12]	[1][3][11][12]
Eye Contact	Causes eye irritation. Trichloroethylene is known to cause moderate to severe eye irritation.[3][11][12]	[3][11][12]
Organ Toxicity	Long-term exposure to trichloroethylene may damage the liver and kidneys.[4][10] [12][13]	[4][10][12][13]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of this compound, all work should be conducted in a designated area within a certified chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential.

PPE	Specification	Rationale
Gloves	Chemical resistant gloves (e.g., Viton®, Silver Shield®). Double gloving is recommended.	To prevent skin contact and absorption.
Eye Protection	Chemical splash goggles and a face shield.	To protect eyes from splashes and vapors.
Body Protection	A lab coat, and for larger quantities, a chemical-resistant apron or suit.	To prevent contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used if there is a risk of inhalation.	To prevent respiratory tract irritation and systemic toxicity.

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably a chemical fume hood.[\[10\]](#)[\[12\]](#) Avoid generating dust. Use spark-proof tools and explosion-proof equipment. Wash hands thoroughly after handling.[\[10\]](#)[\[12\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[9\]](#)[\[12\]](#) The compound is hygroscopic and should be protected from moisture.[\[7\]](#)[\[8\]](#)

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)

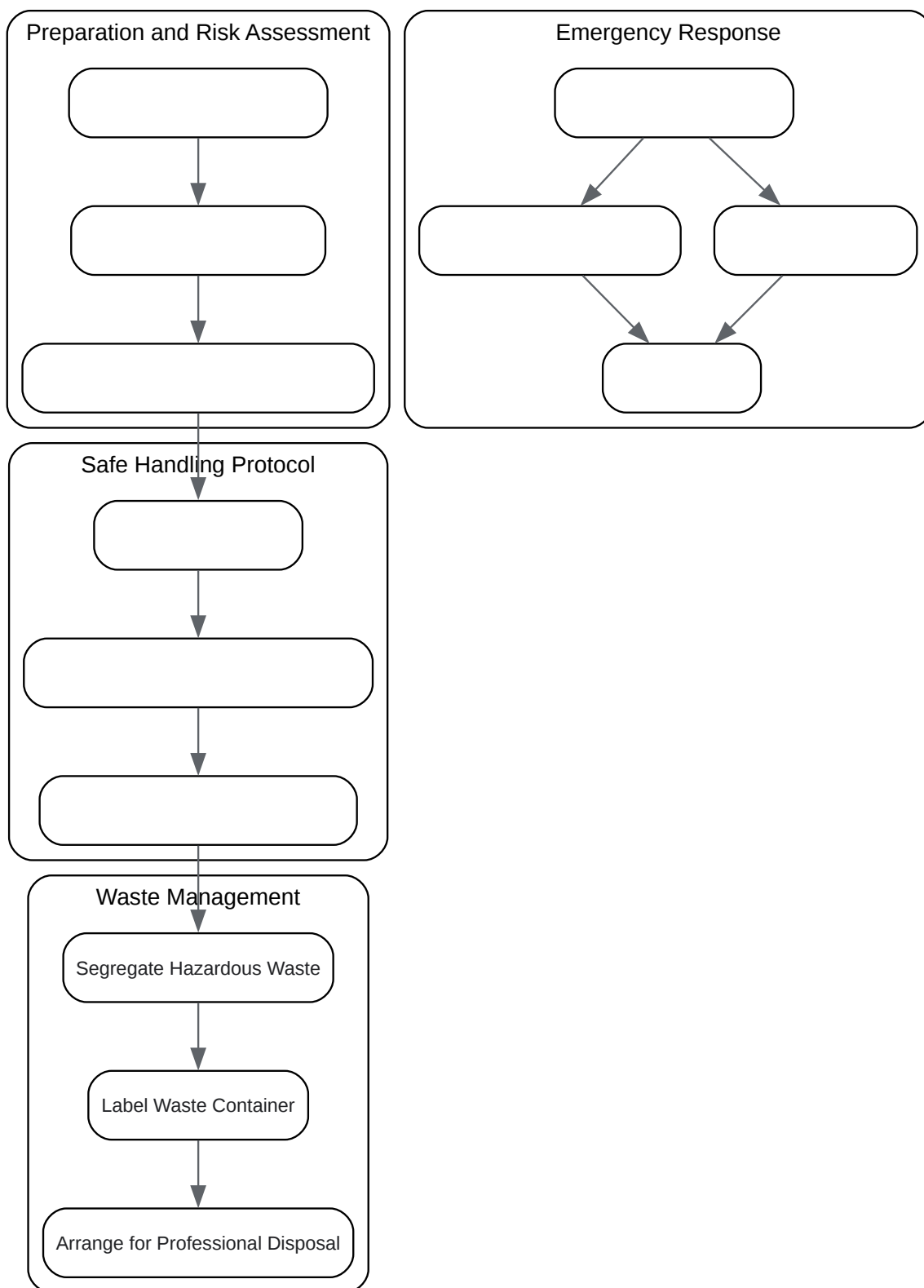
- Skin Contact: Immediately flush skin with plenty of water for at least 15-20 minutes. Remove contaminated clothing. Seek immediate medical attention.[11][12][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[12][13]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[12]

Spill and Disposal Procedures

- Spill Response: Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, dike the area and contact emergency services.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. This material should be treated as hazardous waste.

Visualization of Safety and Handling Workflow

The following diagram illustrates the logical workflow for safely handling **2,2,2-Trichloroethylene platinum(II)**.



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Caption: Workflow for Safe Handling of **2,2,2-Trichloroethylene platinum(II)**.

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